

CAS number 4299-72-3 chemical information and safety data

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Compound of Interest

Compound Name: 5-ethyl-1,3-benzenediol

Cat. No.: B1625494

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An In-depth Technical Guide to 5-Ethylresorcinol (CAS 4299-72-3)

For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling 5-Ethylresorcinol

5-Ethylresorcinol, identified by the CAS number 4299-72-3, is a substituted phenol that has garnered significant interest across various scientific and industrial domains. As a derivative of resorcinol, a well-established chemical scaffold, 5-ethylresorcinol presents a unique combination of physicochemical properties and biological activities. This guide provides a comprehensive technical overview of 5-ethylresorcinol, from its fundamental chemical identity to its applications and critical safety considerations, tailored for professionals in research and development.

Chemical Identity and Physicochemical Properties

A thorough understanding of a compound's identity and properties is the cornerstone of its effective and safe utilization in research and development.

Nomenclature and Structural Information

5-Ethylresorcinol is systematically known as 5-ethylbenzene-1,3-diol. It belongs to the class of resorcinols, which are dihydroxybenzenes. The presence of an ethyl group at the 5-position of the resorcinol ring is a key structural feature that influences its properties.^[1]

Identifier	Value
CAS Number	4299-72-3
IUPAC Name	5-ethylbenzene-1,3-diol
Synonyms	5-Ethylresorcin, Homoorcinol, 5-Ethyl-1,3-benzenediol
Molecular Formula	C ₈ H ₁₀ O ₂
Molecular Weight	138.16 g/mol [2]
SMILES	CCC1=CC(O)=CC(O)=C1
InChI Key	MSFGJICDOLGZQK-UHFFFAOYSA-N

Physicochemical Data

The physical and chemical properties of 5-ethylresorcinol dictate its behavior in various systems and are crucial for experimental design, formulation development, and safety assessments.

Property	Value	Source
Appearance	White to off-white crystalline solid	[1]
Melting Point	98-99 °C	[2] [3]
Boiling Point	~264.91 °C (estimated)	[4]
Water Solubility	Limited, ~5.52 g/L (estimated)	[4]
logP (Octanol-Water Partition Coefficient)	~2.07 (estimated)	[4]

Synthesis and Manufacturing Landscape

While detailed, proprietary synthesis routes are often not publicly disclosed, general synthetic strategies for alkylresorcinols can be inferred from the chemical literature. One cited production

pathway for **5-ethyl-1,3-benzenediol** involves isobutyl alcohol, which is a byproduct of petroleum refining.^[2] The synthesis of such compounds typically involves electrophilic substitution reactions on the resorcinol ring or the construction of the substituted benzene ring from acyclic precursors. For researchers requiring this compound, it is commercially available from various chemical suppliers.

Applications in Science and Industry

The unique properties of 5-ethylresorcinol have led to its application in several fields, from consumer products to industrial manufacturing.

Cosmetics and Personal Care

A significant application of 5-ethylresorcinol is in the cosmetics and personal care industry, where it is utilized for its antioxidant and antimicrobial properties.^[1] It is often incorporated into formulations as a skin-lightening agent and a preservative.^[1] Its mechanism of action as a skin-lightening agent is believed to be related to the inhibition of tyrosinase, a key enzyme in melanin synthesis.

Polymer Chemistry and Material Science

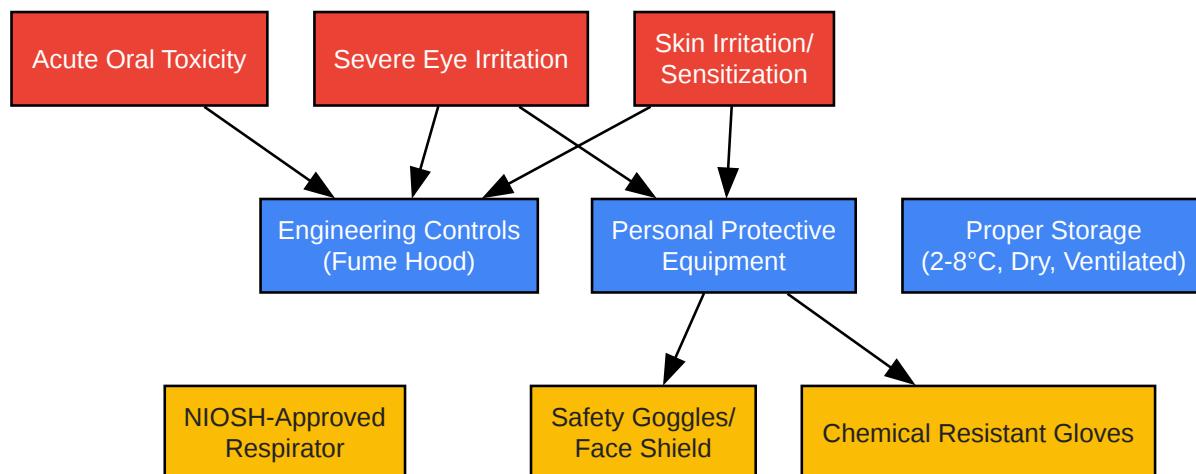
In the realm of material science, **5-ethyl-1,3-benzenediol** serves as a valuable monomer and reactant. It is used in the synthesis of resorcinol-formaldehyde resins and dihydroxyphthalic acids.^{[1][5]} Furthermore, it is a component in the production of polycarbonate-polyester blends.^{[1][5]}

Pharmaceutical and Drug Development Research

The biological activity of 5-ethylresorcinol has also attracted attention in pharmaceutical research. It has been investigated for its potential to inhibit certain enzymes, suggesting its utility as a scaffold for the development of new therapeutic agents.^[1]

Experimental Workflow: Investigating Enzyme Inhibition

For researchers exploring the therapeutic potential of 5-ethylresorcinol, a primary step is to characterize its enzyme inhibitory activity.



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